Application Note: -Phenylpyridine-2-ethanol as a Pharmaceutical Intermediate

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Compound of Interest	
Compound Name:	*alpha-Phenylpyridine-2-ethanol*
CAS No.:	*2294-74-8*
Cat. No.:	*B181316*

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High-Performance Synthesis, Purification, and Critical Quality Attributes (CQAs)

Executive Summary & Strategic Significance

-Phenylpyridine-2-ethanol (1-Phenyl-1-(2-pyridyl)ethanol) is a critical tertiary carbinol intermediate employed primarily in the synthesis of Doxylamine Succinate, a first-generation antihistamine with significant sedative and anticholinergic properties.[1]

In the context of modern pharmaceutical development, this intermediate represents a "Critical Process Step" (CPS).[1] Its formation constructs the chiral quaternary carbon center essential for the drug's pharmacophore. Variations in the purity of this intermediate—specifically the presence of organometallic byproducts or unreacted ketones—directly impact the yield and safety profile of the final API (Active Pharmaceutical Ingredient).

This guide provides a validated protocol for the Grignard-mediated synthesis of

-Phenylpyridine-2-ethanol, emphasizing moisture control, impurity rejection, and chiral analysis.

Chemical Identity & Properties

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Property	Specification
IUPAC Name	1-Phenyl-1-(pyridin-2-yl)ethan-1-ol
Common Synonyms	-Phenylpyridine-2-ethanol; Methylphenyl(2-pyridyl)carbinol
CAS Number	19490-92-7
Molecular Formula	
Molecular Weight	199.25 g/mol
Physical State	White to off-white crystalline solid
Chirality	Contains one stereocenter (typically synthesized as racemate)
Solubility	Soluble in Methanol, Ethanol, Chloroform; Sparingly soluble in Water

Synthetic Pathway & Mechanism[1][5][6][7]

The industry-standard route utilizes a Grignard addition reaction. This method is preferred over lithiation strategies for large-scale production due to the stability of magnesium reagents compared to organolithiums at ambient temperatures.

Reaction Scheme

The synthesis involves the nucleophilic attack of Phenylmagnesium bromide (PhMgBr) on the carbonyl carbon of 2-Acetylpyridine.

- Step 1 (Reagent Formation): Bromobenzene + Mg

  PhMgBr (in THF/Ether).[1]

- Step 2 (Addition): PhMgBr + 2-Acetylpyridine

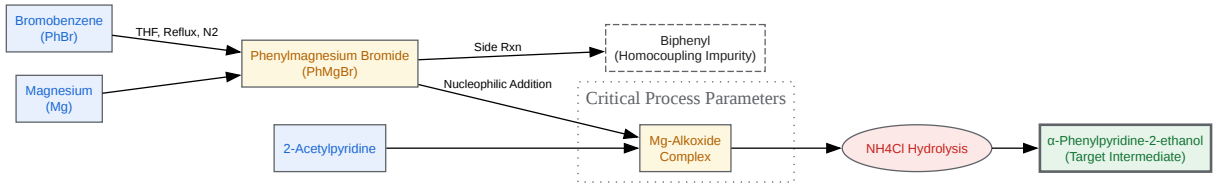
  Magnesium Alkoxide Intermediate.[1]

- Step 3 (Hydrolysis): Alkoxide +

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-Phenylpyridine-2-ethanol.[1]

Mechanistic Diagram (DOT)



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Figure 1: Reaction pathway for the synthesis of

-Phenylpyridine-2-ethanol via Grignard addition, highlighting the critical intermediate and potential homocoupling side reaction.

Validated Experimental Protocol

Safety Warning: Phenylmagnesium bromide is air and moisture sensitive. 2-Acetylpyridine is a skin irritant. Perform all operations in a fume hood.

Phase 1: Preparation of Grignard Reagent

Rationale: In-situ generation is preferred to ensure titer accuracy, but commercial PhMgBr (1.0 M or 3.0 M in THF) is acceptable for screening.[1]

- Setup: Oven-dry a 3-neck Round Bottom Flask (RBF). Equip with a reflux condenser, addition funnel, and nitrogen inlet.[1][2]
- Activation: Add Magnesium turnings (1.1 eq) and a crystal of Iodine (

) to the flask. Flame-dry under vacuum, then purge with

  .

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- Initiation: Add dry THF (5-10 volumes). Add 10% of the total Bromobenzene. Warm gently until the solution turns turbid and exotherms (Grignard initiation).
- Propagation: Dropwise add the remaining Bromobenzene (diluted in THF) at a rate that maintains a gentle reflux.
- Completion: Reflux for 1 hour after addition. Cool to 0°C.

Phase 2: Nucleophilic Addition

Rationale: Low temperature addition prevents side reactions and controls the strong exotherm.

- Substrate Prep: Dissolve 2-Acetylpyridine (1.0 eq) in dry THF (5 volumes).
- Addition: Slowly add the ketone solution to the Grignard reagent at 0°C. Do not allow temperature to exceed 10°C.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours.
- Monitoring: Check completion via TLC (Hexane:EtOAc 7:3) or HPLC.[1][3][4][5] The ketone spot (

) should disappear.[1]

Phase 3: Quench and Isolation

Rationale: Ammonium chloride is used instead of HCl to prevent dehydration of the tertiary alcohol to the alkene (styrene derivative).

- Quench: Cool mixture to 0°C. Slowly add saturated aqueous

  .
- Extraction: Extract the aqueous layer with Ethyl Acetate (

).[1]
- Wash: Combine organics and wash with Brine. Dry over anhydrous

  .

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- Concentration: Evaporate solvent under reduced pressure to yield the crude oil.

Phase 4: Purification (Crystallization)

Rationale: Distillation is difficult due to the high boiling point.[1] Crystallization is effective for removing non-polar impurities like biphenyl.[1]

- Dissolve crude oil in hot Hexane (or Hexane/EtOAc 9:1).
- Cool slowly to RT, then to 4°C.
- Filter the white crystals.
- Yield: Expected 75–85%.

Quality Control & Analytical Methods

To ensure the material is suitable for Doxylamine synthesis, specific impurities must be monitored.[1]

Impurity Profile

Impurity	Origin	Rejection Strategy
Biphenyl	Grignard homocoupling (Ph-Ph)	Wash with non-polar solvent (Hexane)
2-Acetylpyridine	Unreacted starting material	Optimize Grignard stoichiometry (1.1–1.2 eq)
Styrene Derivative	Acid-catalyzed dehydration	Avoid strong acids during workup

HPLC Method (Achiral Purity)[1]

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

  mm, 5

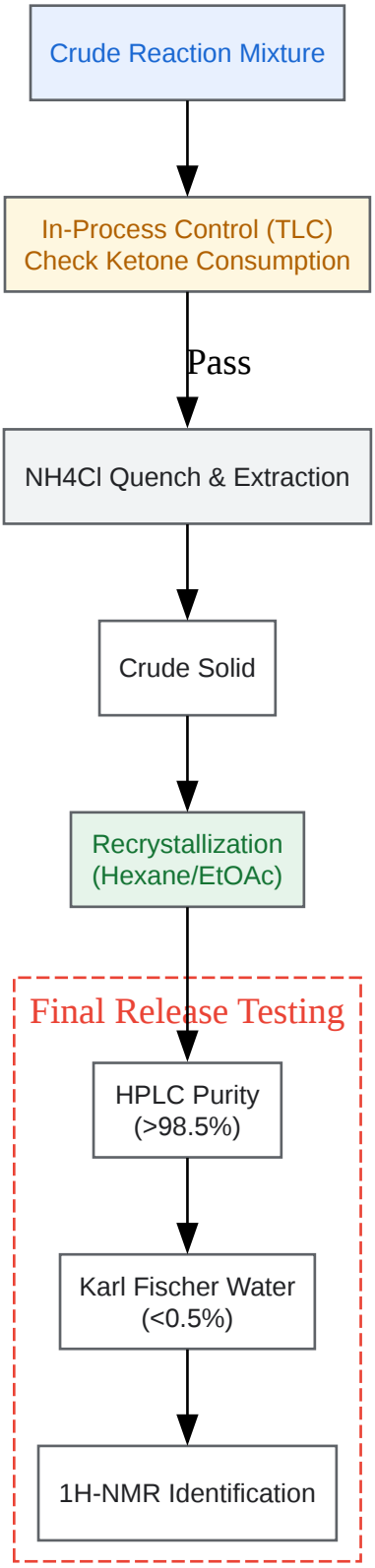
  m.[1]

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- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.[3]
- Gradient: 10% B to 90% B over 15 min.
- Detection: UV at 254 nm (Pyridine and Phenyl absorption).[1]
- Flow Rate: 1.0 mL/min.[3]

Workflow Diagram (DOT)

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Figure 2: Purification and Quality Control workflow ensuring removal of critical impurities prior to API synthesis.

References

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- CAS Registry Data.CAS Common Chemistry (CAS 19490-92-7). [Link][1]

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